

Section 1: Deoxythymidine Diphosphate (dTDP)

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Compound of Interest

Compound Name: *Ditridecyl phthalate*

Cat. No.: *B1670788*

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Deoxythymidine Diphosphate (dTDP) is a crucial nucleotide that serves as an intermediate in the de novo and salvage pathways for the synthesis of deoxythymidine triphosphate (dTTP), an essential precursor for DNA replication.^[1] Its central role in nucleotide metabolism makes it a key molecule of interest in cancer research and antiviral drug development.

Physical and Chemical Properties

Quantitative physical data for dTDP is scarce due to its nature as a non-volatile, labile biological molecule that is typically found in aqueous solution. It is expected to decompose at high temperatures rather than exhibit a true melting or boiling point.

Table 1: Physical and Chemical Properties of Deoxythymidine Diphosphate (dTDP)

| Property | Value | Source(s) |
|-------------------|--|-------------------|
| IUPAC Name | [(2R,3S,5R)-3-hydroxy-5-(5-methyl-2,4-dioxypyrimidin-1-yl)oxolan-2-yl]methyl phosphono hydrogen phosphate | [2] |
| Synonyms | dTDP, Deoxy-TDP, Thymidine 5'-diphosphate, Thymidine pyrophosphate | [2][3] |
| Molecular Formula | C ₁₀ H ₁₆ N ₂ O ₁₁ P ₂ | [1][2] |
| Molar Mass | 402.19 g/mol | [2][3] |
| Appearance | White to off-white solid (in isolated form) | General knowledge |
| Solubility | Soluble in water. | General knowledge |
| pKa | Considered an extremely weak basic (essentially neutral) compound. Specific pKa values are not readily available but are influenced by the pyrophosphate, hydroxyl, and thymine base moieties. | [4][5] |

Spectroscopic Data:

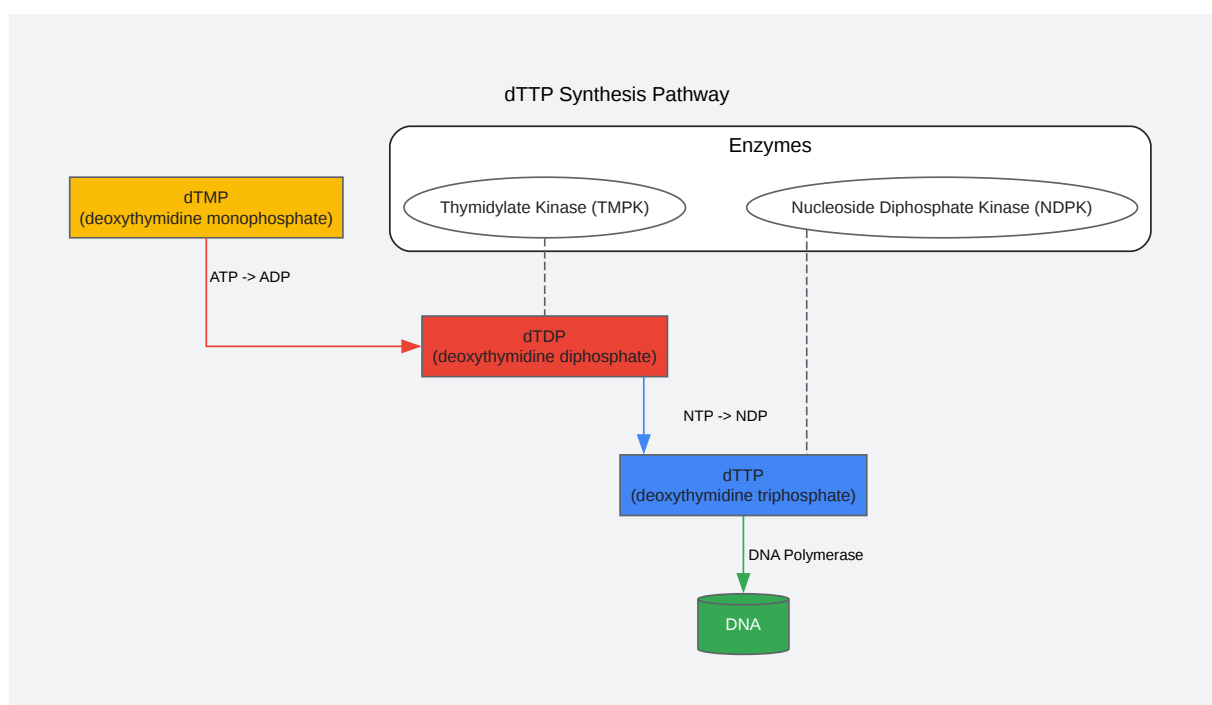
- UV-Vis Spectroscopy: As a pyrimidine nucleotide, dTDP is expected to have a maximum absorbance around 267 nm, characteristic of the thymine base.
- NMR Spectroscopy: The ¹H NMR spectrum of dTDP in D₂O would show characteristic peaks for the methyl and vinyl protons of the thymine base, as well as the protons of the deoxyribose sugar moiety. Data for the closely related deoxythymidine monophosphate (dTMP) shows resonances for the thymine and deoxyribose protons.[6]

- IR Spectroscopy: The FTIR spectrum would be complex, showing characteristic vibrational bands for the phosphate groups (P=O, P-O), the hydroxyl and ether groups of the deoxyribose, and the carbonyl and amine groups of the thymine base.[7]

Signaling and Metabolic Pathways

dTDP is a key intermediate in the synthesis of dTTP, which is essential for DNA replication. It is produced from deoxythymidine monophosphate (dTMP) and is a substrate for the synthesis of various dTDP-sugars, which are important in the biosynthesis of bacterial cell walls and some antibiotics.

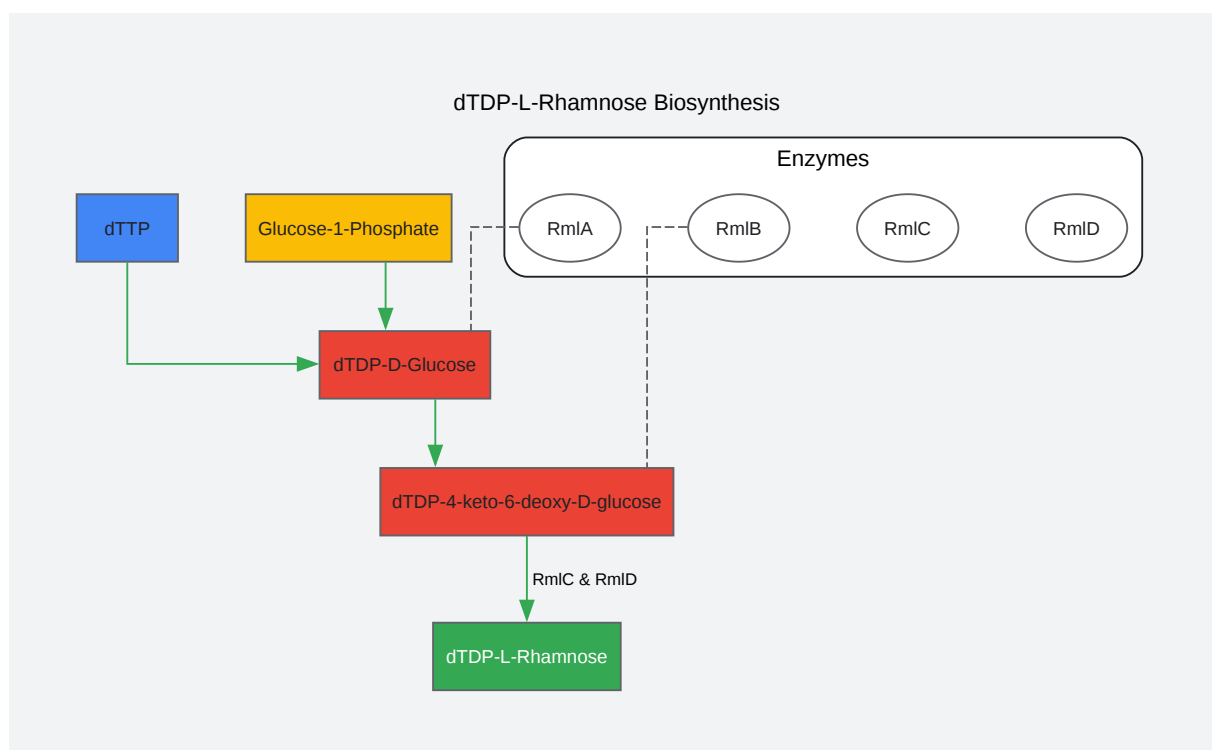
The primary role of dTDP is as the immediate precursor to dTTP. This two-step phosphorylation is critical for maintaining the pool of building blocks for DNA synthesis.



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Caption: Synthesis of dTTP from dTMP via a dTDP intermediate.

In many bacteria, dTDP is a precursor for the synthesis of activated sugar donors, such as dTDP-L-rhamnose, which are essential for cell wall biosynthesis.[2]



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Caption: Bacterial biosynthesis of dTDP-L-Rhamnose from dTTP and Glucose-1-Phosphate.

Experimental Protocols

The synthesis of dTDP and its sugar derivatives is most efficiently achieved through enzymatic, one-pot reactions.

Objective: To synthesize dTDP-4-keto-6-deoxy-D-glucose from dTMP and glucose-1-phosphate.

Materials:

- Deoxythymidine monophosphate (dTMP)
- Glucose-1-phosphate
- Adenosine triphosphate (ATP)
- Acetyl phosphate
- Magnesium chloride (MgCl_2)
- Enzyme extracts containing:
 - Thymidylate Kinase (TMPK)
 - Acetate Kinase
 - dTDP-glucose synthase
 - dTDP-D-glucose 4,6-dehydratase

- Reaction buffer (e.g., Tris-HCl, pH 7.5)

Procedure:

- Prepare a reaction mixture containing dTMP (e.g., 20 mM), glucose-1-phosphate (e.g., 80 mM), acetyl phosphate (e.g., 60 mM), ATP (e.g., 1 mM), and MgCl_2 (e.g., 20 mM) in the reaction buffer.
- Add the enzyme extracts containing the four required enzymes to the reaction mixture.
- Incubate the reaction at an optimal temperature (e.g., 37°C).
- Monitor the progress of the reaction by periodically taking samples and analyzing them using High-Performance Liquid Chromatography (HPLC).

- Upon completion of the reaction, purify the product using techniques such as anion-exchange chromatography and gel filtration.

This method relies on the change in the UV absorbance spectrum of a compound as it undergoes protonation or deprotonation.

Objective: To determine the pKa of a nucleotide like dTDP.

Materials:

- Purified dTDP solution of known concentration.
- A series of buffers covering a wide pH range.
- Spectrophotometer capable of UV measurements.
- pH meter.
- Solutions of dilute HCl and NaOH for pH adjustment.

Procedure:

- Prepare a series of solutions of dTDP at a constant concentration in buffers of varying pH.
- Measure the UV absorbance spectrum (e.g., from 220 to 320 nm) for each solution.
- Identify a wavelength where the absorbance of the protonated and deprotonated species differs significantly.
- Plot the absorbance at this wavelength against the pH of the solutions.
- Fit the resulting titration curve to the Henderson-Hasselbalch equation to determine the pKa value, which corresponds to the pH at the midpoint of the transition.

Section 2: 2,2'-Dithiodipyridine

2,2'-Dithiodipyridine, also known as Aldrithiol, is a chemical reagent widely used in biochemistry and organic synthesis, particularly for the quantification of sulfhydryl groups and in peptide

chemistry for the formation of disulfide bonds.[8]

Physical and Chemical Properties

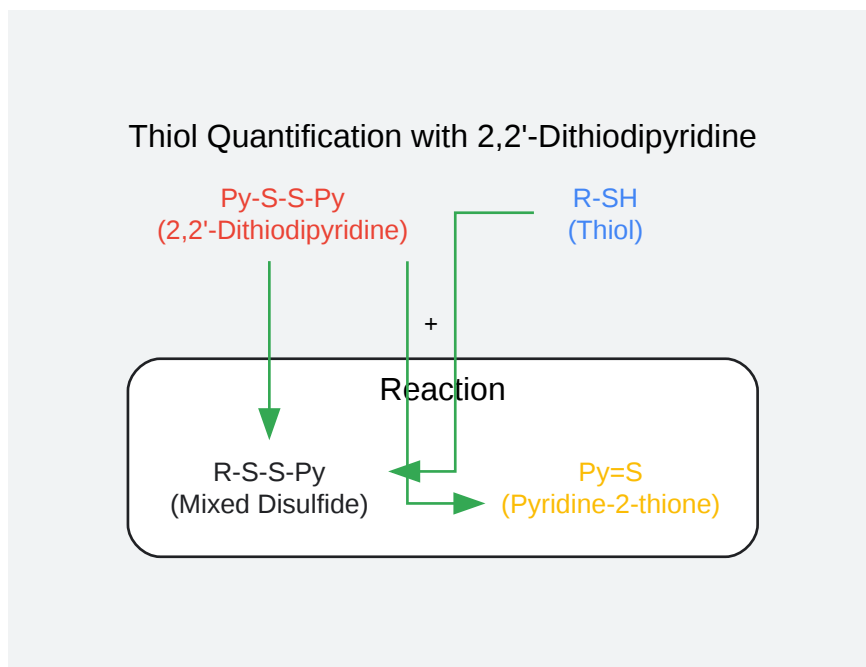
Table 2: Physical and Chemical Properties of 2,2'-Dithiodipyridine

| Property | Value | Source(s) |
|-------------------|--|-----------|
| IUPAC Name | 1,2-di(pyridin-2-yl)disulfane | [9] |
| Synonyms | Aldrithiol, 2,2'-Dipyridyl disulfide, DPS | [9] |
| Molecular Formula | C ₁₀ H ₈ N ₂ S ₂ | [9] |
| Molar Mass | 220.31 g/mol | [9] |
| Appearance | White to off-white or beige to yellow crystalline powder | [1][10] |
| Melting Point | 56-60 °C | [1][6][8] |
| Boiling Point | ~356 °C at 760 mmHg | [9][11] |
| Flash Point | 210 °C | [6][9] |
| Solubility | Water: 5 g/L (20 °C); Soluble in methanol. | [9][12] |
| pKa | 1.52 ± 0.19 (Predicted) | [9] |

Chemical Reactivity and Applications

The key feature of 2,2'-dithiodipyridine is its reactive disulfide bond. It readily reacts with free sulfhydryl (thiol) groups in a disulfide exchange reaction, releasing pyridine-2-thione, which has a characteristic UV absorbance. This reaction is the basis for its use in quantifying thiols. It is also used to facilitate the formation of intramolecular disulfide bonds in peptides.[13]

The reaction of 2,2'-dithiodipyridine with a thiol-containing compound (R-SH) results in a mixed disulfide and the release of pyridine-2-thione. The concentration of the thiol can be determined by measuring the absorbance of the released pyridine-2-thione.



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Caption: Reaction of 2,2'-Dithiodipyridine with a thiol.

Experimental Protocols

Objective: To determine the concentration of free sulfhydryl groups in a sample using 2,2'-dithiodipyridine.

Materials:

- 2,2'-Dithiodipyridine (DTDP) stock solution.
- Sample containing sulfhydryl groups (e.g., a protein or peptide solution).
- Reaction buffer (e.g., phosphate buffer, pH 7-8).
- Spectrophotometer.

Procedure:

- Prepare a solution of the sample in the reaction buffer.
- Add a known excess of the DTDP stock solution to the sample solution.

- Allow the reaction to proceed to completion (typically a few minutes at room temperature).
- Measure the absorbance of the solution at a wavelength where pyridine-2-thione has a strong absorbance (e.g., ~343 nm).
- Calculate the concentration of the released pyridine-2-thione using its molar extinction coefficient.
- The concentration of sulfhydryl groups in the original sample is equal to the concentration of the pyridine-2-thione produced.

Section 3: Ditridecyl Phthalate (DTDP)

Ditridecyl phthalate is a high molecular weight phthalate ester. It is primarily used as a plasticizer in the manufacturing of polyvinyl chloride (PVC) to increase its flexibility and durability.^[14]

Physical and Chemical Properties

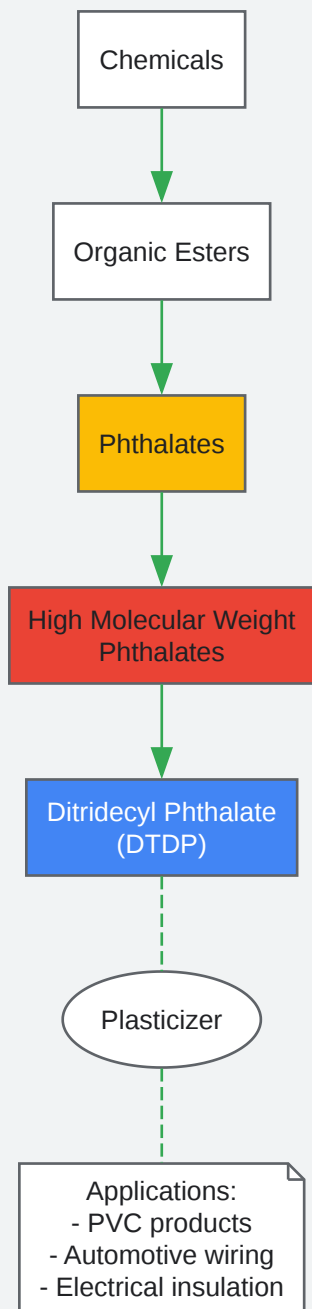
Table 3: Physical and Chemical Properties of **Ditridecyl Phthalate**

| Property | Value | Source(s) |
|-------------------|---|-----------|
| IUPAC Name | ditridecyl benzene-1,2-dicarboxylate | [15] |
| Synonyms | DTDP, Phthalic acid, ditridecyl ester, Jayflex DTDP | [14][16] |
| Molecular Formula | C ₃₄ H ₅₈ O ₄ | [15] |
| Molar Mass | 530.82 g/mol | [15] |
| Appearance | Colorless, viscous liquid | [16] |
| Melting Point | -37 °C | [17] |
| Boiling Point | ~501 °C | [17] |
| Density | 0.95 g/cm ³ at 20 °C | [17] |
| Solubility | Insoluble in water. Soluble in many organic solvents. | [17] |

Applications and Classification

DTDP is classified as a high molecular weight phthalate ester and is valued for its low volatility and high permanence, making it suitable for applications requiring high-temperature resistance, such as automotive and electrical wiring insulation.

Classification and Application of DTDP

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